

1,4-Dithiin structure and bonding principles

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Compound of Interest

Compound Name: 1,4-Dithiin
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An In-Depth Technical Guide to the Structure and Bonding Principles of **1,4-Dithiin**

Introduction

1,4-Dithiin ($C_4H_4S_2$) is a six-membered, non-aromatic heterocyclic compound containing two sulfur atoms at opposing positions within the ring.[1][2] Isoelectronic with cyclooctatetraene, its structure and electronic properties have been a subject of considerable interest for both theoretical and experimental chemists.[3] Comprised of a cyclic 8π -electron system, **1,4-dithiin** deviates from planarity to avoid the destabilizing effects of antiaromaticity, adopting a characteristic boat conformation.[4][5] This non-planar structure dictates its chemical behavior, which is predominantly olefinic rather than aromatic.[3][5] The unique properties of the **1,4-dithiin** scaffold, including its reversible one- and two-electron oxidations, have led to its incorporation into various materials for applications in energy storage, supramolecular chemistry, and the synthesis of phosphorescent compounds.[6] This guide provides a detailed overview of the core structural features, bonding principles, and key experimental data related to **1,4-dithiin**.

Molecular Structure and Geometry

The defining structural feature of **1,4-dithiin** is its non-planar, boat-shaped ring.[3][5] X-ray diffraction studies on the parent compound in the solid state have confirmed this conformation.[3] The molecule is characterized by a "butterfly-flapping" angle between the two S-C=C-S planes. This angle has been reported to be approximately 137° to 141°.[3][6] This folded structure minimizes antiaromatic interactions by preventing continuous overlap of p-orbitals around the ring.[4] Theoretical calculations using Density Functional Theory (DFT) also predict a non-planar ground state, indicating that the molecule is flexible in the gas phase and in solution.[4][7]

Upon single-electron oxidation to form the radical cation (**1,4-dithiin•+**), the ring flattens into a near-planar or fully planar conformation.[6] Further two-electron oxidation generates the **1,4-dithiin** dication, which is considered aromatic.[4]

Table 1: Structural Parameters of 1,4-Dithiin

Quantitative data from experimental and computational studies are summarized below. Note that discrepancies can exist between methods and phases (solid vs. gas).

Parameter	Value	Method	Reference
Bond Lengths			
C=C	1.337(6) Å	X-ray Diffraction	[4]
C-S	~1.77 Å	X-ray Diffraction	[3]
Angles			
Butterfly-Flapping Angle (θ)	137° - 141°	X-ray Diffraction	[3]
Butterfly-Flapping Angle (θ)	~137°	Crystallographic/Computational	[6]
Energetics			
Planar Inversion Barrier	< 2.7 kcal/mol	Theoretical Calculation	[4]

Bonding Principles

The bonding in **1,4-dithiin** is unique due to its 8π -electron system. According to Hückel's rule, a planar, cyclic, conjugated system with $4n$ π -electrons (where n is an integer) would be antiaromatic and highly unstable. **1,4-Dithiin** circumvents this instability by adopting a non-planar boat conformation.^{[4][5]} This geometric distortion effectively breaks the π -conjugation across the sulfur atoms, and the molecule exhibits the properties of a cyclic diolefin.^[3]

While earlier theories suggested potential d-orbital participation from the sulfur atoms to create an aromatic 10π -electron system, this is now considered to be of minor significance.^{[3][5]} The predominant chemical character is olefinic, with the C=C double bonds and the sulfur atoms acting as reactive sites for both electrophiles and nucleophiles.^{[3][5]}

The electronic structure has been investigated using UV photoelectron spectroscopy, which measured the lowest ionization energy to be 8.15 eV.^[3] Quantum mechanical calculations have been used to assign the molecular orbitals and support the experimental findings.^[3]

Spectroscopic Data

Spectroscopic analysis provides crucial evidence for the structure and electronic nature of **1,4-dithiin**.

Table 2: Key Spectroscopic Data for 1,4-Dithiin and Derivatives

Spectrum Type	Feature	Observation	Reference
^{13}C NMR	Olefinic Carbons (C-2, C-3, C-5, C-6)	Hammett correlation observed between chemical shifts and p-substituents in 2,5-diaryl-1,4-dithiins.	[3]
UV-Vis	Electronic Transitions	For substituted (1,4-dithiin)porphyrazines, a significant Soret band is observed around 337-338 nm, with Q-bands at higher wavelengths (~660-760 nm).	[8]
Photoelectron	Ionization Potential (IP)	The lowest ionization energy for the parent 1,4-dithiin is 8.15 eV.	[3]
Mass Spec (EI)	Molecular Ion (M^+)	For the saturated analogue 1,4-dithiane ($\text{C}_4\text{H}_8\text{S}_2$), the molecular ion peak is at m/z 120.	[9]

Experimental Protocols: Synthesis of 1,4-Dithiins

Several synthetic routes to the **1,4-dithiin** ring system have been developed. A common and high-yielding method involves the reaction of 1,2,3,4,5-pentathiepins with alkynes in the presence of triphenylphosphine.[10][11] This reaction proceeds via the extrusion of three sulfur atoms from the pentathiepin.[10]

Detailed Protocol: Synthesis of Dimethyl 1,4-Dithiin-2,3-dicarboxylate from Benzo[f]pentathiepin

This procedure is adapted from a reported method for the synthesis of **1,4-dithiins**.[10]

Materials:

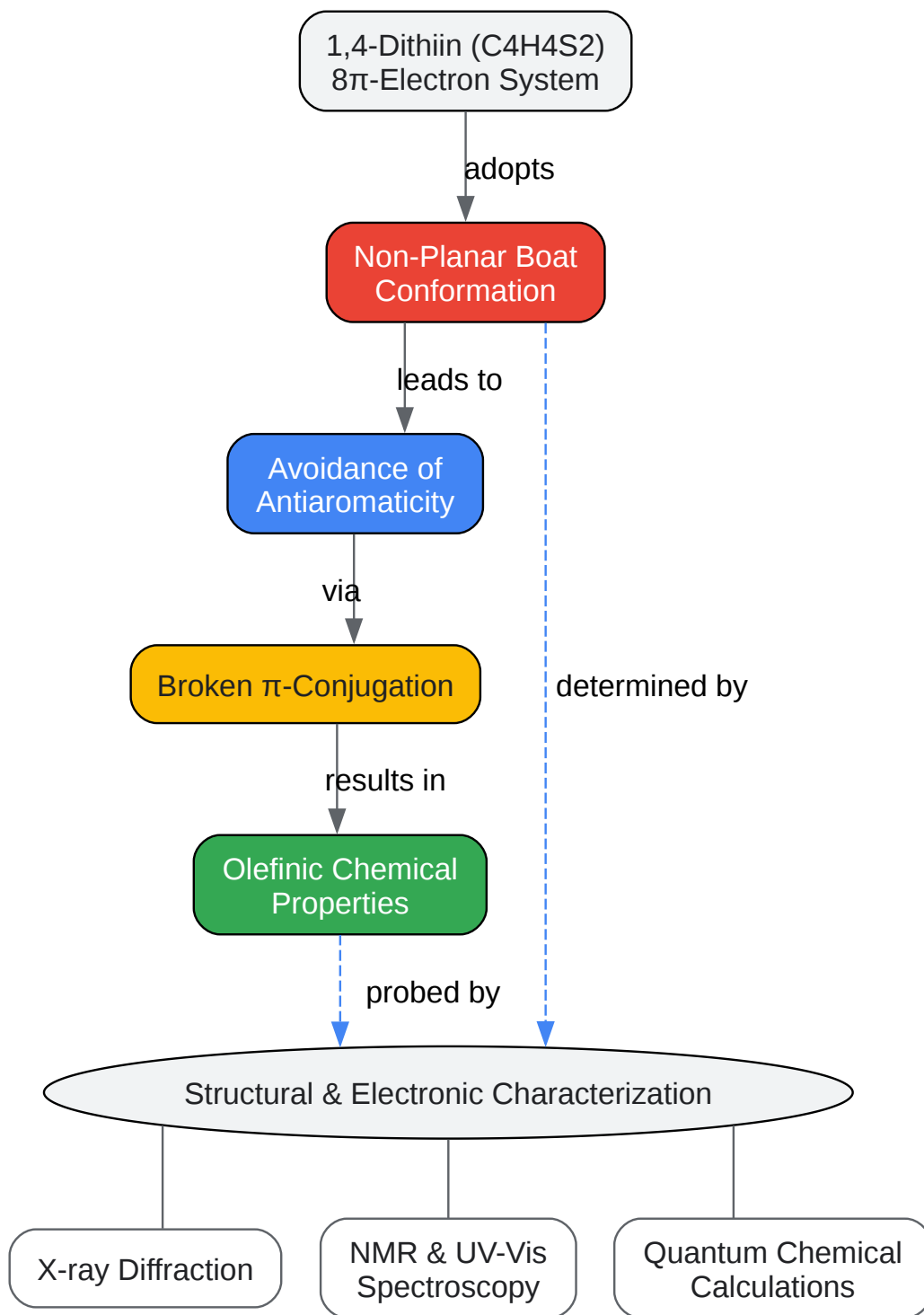
- Appropriate pentathiepin (e.g., 6,7,8,9,10-Pentathiacyclohepta[b]naphthalene) (1 mmol)
- Appropriate alkyne (e.g., Dimethyl acetylenedicarboxylate, DMAD) (3 mmol)
- Triphenylphosphine (4 mmol)
- Dichloromethane (CH_2Cl_2) (13 mL total)
- Silica gel (for column chromatography)

Procedure:

- Dissolve the pentathiepin (1 mmol) and the alkyne (3 mmol) in 10 mL of dichloromethane in a reaction flask with a magnetic stirrer.
- In a separate container, prepare a solution of triphenylphosphine (4 mmol) in 3 mL of dichloromethane.
- Add the triphenylphosphine solution dropwise to the stirred solution of pentathiepin and alkyne at room temperature.
- Stir the reaction mixture for 1 hour at room temperature.
- After 1 hour, remove the solvent (dichloromethane) under reduced pressure using a rotary evaporator.
- The crude residue contains the desired **1,4-dithiin** product and triphenylphosphine sulfide as a byproduct.
- Purify the corresponding dithiin by column chromatography using silica gel.

Visualization of Core Concepts

The following diagram illustrates the logical relationships between the structural conformation of **1,4-dithiin**, its resulting bonding characteristics, and the methods used for its characterization.



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Caption: Logical flow of **1,4-dithiin**'s structure and properties.

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References

- 1. 1,4-Dithiin [webbook.nist.gov]
- 2. 1,4-Dithiin | C₄H₄S₂ | CID 136139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. tandfonline.com [tandfonline.com]
- 4. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 5. tandfonline.com [tandfonline.com]
- 6. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. 1,4-Dithiane [webbook.nist.gov]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Synthesis of 1,4-dithiins from pentathiepins - PubMed [pubmed.ncbi.nlm.nih.gov]
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